

# Preparation of pharmaceutical intermediates using CAS 59942-87-3

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 6-Chloro-1,8-naphthyridin-4-ol

CAS No.: 1219815-54-9

Cat. No.: B578575

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## Critical Issue Encountered: Invalid CAS Number

### Analysis Report

This notice serves to inform you that the request for "Application Notes and Protocols for the Preparation of Pharmaceutical Intermediates using CAS 59942-87-3" cannot be fulfilled as submitted.

A comprehensive search of chemical and scientific databases has yielded no publicly available information for a compound with the Chemical Abstracts Service (CAS) registry number 59942-87-3. This indicates that the provided CAS number may be incorrect, delisted, or correspond to a compound that is not disclosed in public literature.

The core requirements of the request—to provide a detailed, in-depth technical guide grounded in scientific integrity, authoritative references, and verifiable data—cannot be met without a valid, identifiable chemical entity. The creation of scientifically sound protocols, mechanistic explanations, and safety data is contingent upon access to established literature and validated properties of the specific intermediate.

Proceeding with an invalid identifier would necessitate the fabrication of data, which is a violation of fundamental scientific principles and the explicit requirements for trustworthiness and expertise outlined in the prompt.

To move forward, a valid and publicly documented CAS number for a known pharmaceutical intermediate is required. Upon receipt of a correct identifier, I am fully prepared to execute the original request with the specified level of detail and scientific rigor.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check